

Decanedithiol CAS 1191-67-9 properties

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Compound of Interest

Compound Name: Decanedithiol

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An In-depth Technical Guide to 1,10-**Decanedithiol** (CAS 1191-67-9)

Audience: Researchers, scientists, and drug development professionals.

Abstract

1,10-**Decanedithiol** is a linear bifunctional alkanethiol that has garnered significant interest within the scientific community for its utility as a molecular linker and its capacity to form highly ordered self-assembled monolayers (SAMs) on noble metal surfaces. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and key applications of 1,10-**decanedithiol**, with a particular focus on its relevance in materials science, nanotechnology, and as a tool for drug development research. The subsequent sections will delve into its physicochemical characteristics, provide a detailed protocol for the formation of SAMs, and discuss its role in nanoparticle functionalization, all supported by authoritative references.

Core Physicochemical Properties

A thorough understanding of the intrinsic properties of 1,10-**decanedithiol** is essential for its effective application in research and development. These properties dictate its behavior in various solvents and its interaction with different substrates.

Nomenclature and Chemical Identifiers

Property	Value
IUPAC Name	decane-1,10-dithiol[1]
Synonyms	1,10-Dimercaptodecane, Decamethylene-1,10-dithiol[2][3]
CAS Number	1191-67-9[2][3]
Molecular Formula	C ₁₀ H ₂₂ S ₂ [1][2][3]
Molecular Weight	206.42 g/mol [4][5]
InChI Key	UOQACRNTVQWTFE-UHFFFAOYSA-N[5][6]
Canonical SMILES	SCCCCCCCCCCS[6][7]

Physical and Chemical Data

The physical and chemical characteristics of 1,10-**decanedithiol** are summarized in the table below. Its solubility in organic solvents and insolubility in water are key considerations for its use in solution-phase applications.[2]

Property	Value
Appearance	White to almost white powder or lump[8]
Odor	Stench[9]
Melting Point	17 °C[8]
Boiling Point	297.1 °C[4]
Density	0.950 g/ml[10]
Solubility	Insoluble in water; Soluble in DMSO[4][6]
Vapor Pressure	Not available
Refractive Index	Not available

Synthesis and Reactivity

While 1,10-**decanedithiol** is commercially available, an understanding of its synthesis can provide insights into potential impurities. A common synthetic route involves the reaction of 1,10-dibromodecane with a sulfur nucleophile like thiourea, followed by hydrolysis.

The reactivity of 1,10-**decanedithiol** is dominated by its terminal thiol (-SH) groups. These groups exhibit a strong affinity for noble metal surfaces, such as gold, silver, and platinum, leading to the formation of stable metal-sulfur bonds. This is the foundational principle behind the formation of self-assembled monolayers. Additionally, the thiol groups can undergo oxidation to form disulfide bonds, which can be a factor in both its applications and its degradation.[2]

Core Applications in Research and Drug Development

The unique bifunctional nature of 1,10-**decanedithiol** makes it a versatile tool in various scientific disciplines.

Self-Assembled Monolayers (SAMs)

One of the most prominent applications of 1,10-**decanedithiol** is in the formation of SAMs on metal surfaces.[6] The strong interaction between the sulfur atoms and the metal substrate drives the spontaneous organization of the molecules into a densely packed, ordered monolayer.[6][11] The terminal thiol group that is not bound to the surface can then be used to immobilize other molecules, such as proteins, DNA, or drug candidates, for various analytical and biomedical applications.[6]

Experimental Protocol: Formation of a 1,10-**Decanedithiol** SAM on a Gold Surface

This protocol outlines the steps for creating a self-assembled monolayer of 1,10-**decanedithiol** on a gold substrate.

Materials:

- Gold-coated substrate (e.g., silicon wafer, glass slide)
- 1,10-**Decanedithiol** (CAS 1191-67-9)

- Absolute Ethanol
- Piranha solution (3:1 mixture of concentrated H₂SO₄ and 30% H₂O₂) - EXTREME CAUTION: Piranha solution is highly corrosive and reactive. Handle with appropriate personal protective equipment in a fume hood.
- Deionized water
- Nitrogen gas for drying
- Glass beakers and petri dishes

Procedure:

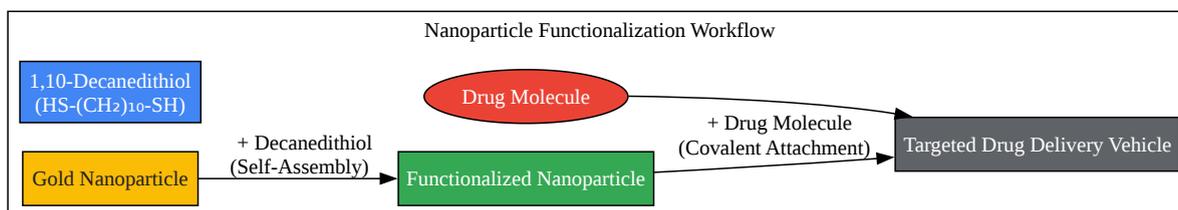
- Substrate Cleaning:
 - Immerse the gold substrate in piranha solution for 5-10 minutes to remove organic residues.
 - Rinse the substrate extensively with deionized water, followed by a final rinse with absolute ethanol.
 - Dry the substrate under a gentle stream of nitrogen.
- Solution Preparation:
 - Prepare a 1 mM solution of 1,10-**decanedithiol** in absolute ethanol.
- Monolayer Assembly:
 - Immerse the cleaned and dried gold substrate into the 1,10-**decanedithiol** solution.
 - Allow the self-assembly to proceed for 18-24 hours at room temperature in a covered container to prevent solvent evaporation.
- Rinsing and Drying:

- Remove the substrate from the solution and rinse thoroughly with absolute ethanol to remove non-chemisorbed molecules.
- Dry the substrate again under a gentle stream of nitrogen.

The resulting surface will have a monolayer of 1,10-**decanedithiol**, with the outer thiol groups available for further functionalization.

Nanoparticle Functionalization

In the field of drug delivery and diagnostics, 1,10-**decanedithiol** is used to functionalize nanoparticles. The thiol groups can bind to the surface of metallic nanoparticles, creating a stable coating. The exposed thiol groups on the nanoparticle surface can then be used to attach targeting ligands, drugs, or imaging agents. This allows for the creation of multifunctional nanocarriers for targeted drug delivery and theranostics.



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Caption: Workflow for the functionalization of a gold nanoparticle with 1,10-**decanedithiol** for targeted drug delivery.

Intermediate in Organic Synthesis

1,10-**Decanedithiol** serves as an important intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^{[2][7]} Its two reactive thiol groups allow for the construction of more complex molecules with specific biological activities.

Safety and Handling

Proper handling of 1,10-**decanedithiol** is crucial to ensure laboratory safety.

- Hazards: It is known to cause skin and serious eye irritation.[1][9] It also has a strong, unpleasant odor.[9]
- Precautions: Always handle this chemical in a well-ventilated fume hood.[9] Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. [9]
- Storage: Store in a dry, dark place at 0-4 °C for the short term or -20 °C for long-term storage.[6]
- First Aid: In case of skin contact, wash off with plenty of soap and water.[9] If in eyes, rinse cautiously with water for several minutes.[9] Seek medical attention if irritation persists.[9]

Conclusion

1,10-**Decanedithiol** is a versatile and valuable chemical for researchers and scientists in various fields. Its ability to form well-defined self-assembled monolayers and functionalize nanoparticles provides a powerful platform for surface engineering, biosensor development, and targeted drug delivery. A comprehensive understanding of its properties and adherence to safety protocols are paramount for its successful and safe application in the laboratory.

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